

Application Notes and Protocols: Preparation of Parp1-IN-5 Stock Solution in DMSO

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Parp1-IN-5 is a potent and selective inhibitor of Poly(ADP-ribose) polymerase 1 (PARP-1), an enzyme crucial for DNA repair and genomic stability.[1][2][3] Due to its role in cellular processes, PARP-1 is a significant target in cancer research.[4][5] Accurate and consistent preparation of **Parp1-IN-5** stock solutions is fundamental for reliable experimental results. This document provides a detailed protocol for preparing a stock solution of **Parp1-IN-5** in Dimethyl Sulfoxide (DMSO), a common solvent for such compounds in biological research.[6] The dihydrochloride salt of **Parp1-IN-5** is also available, which typically offers enhanced stability and solubility.[1]

Quantitative Data Summary

The following table summarizes the key chemical properties of **Parp1-IN-5** and its dihydrochloride salt.



Property	Parp1-IN-5	Parp1-IN-5 Dihydrochloride
Molecular Weight	464.53 g/mol [1][7]	537.46 g/mol [4]
CAS Number	2735645-53-9[1][7]	2823308-89-8[4]
Solubility in DMSO	A 10 mM stock solution is common.[8]	≥ 125 mg/mL (~232.58 mM)[4]
Recommended Storage	Store at -20°C or -80°C.	-20°C for 1 month; -80°C for 6 months.[4]

Experimental Protocol: Preparation of 10 mM Parp1-IN-5 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Parp1-IN-5**. The calculation below uses the molecular weight of the **Parp1-IN-5** free base. If using the dihydrochloride salt, be sure to use its corresponding molecular weight (537.46 g/mol) for calculations.

3.1. Materials

- Parp1-IN-5 powder (or its dihydrochloride salt)
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- · Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer
- (Optional) Bath sonicator

3.2. Safety Precautions



- Work in a well-ventilated area or a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and gloves.
- Consult the Safety Data Sheet (SDS) for Parp1-IN-5 and DMSO before handling.

3.3. Calculation

To prepare a 10 mM stock solution, the required mass of the compound must be calculated based on the desired final volume. The formula is:

Mass (mg) = Concentration (mM) x Volume (mL) x Molecular Weight (g/mol)

Example Calculation for 1 mL of 10 mM **Parp1-IN-5** (free base):

Mass (mg) = 10 mM x 1 mL x 464.53 g/mol = 4.6453 mg

3.4. Step-by-Step Procedure

- Weighing: Carefully weigh the calculated amount of Parp1-IN-5 powder (e.g., 4.65 mg for 1 mL of a 10 mM solution) and place it into a sterile microcentrifuge tube or vial.
- Solvent Addition: Add the calculated volume of high-purity DMSO (e.g., 1 mL) to the tube containing the powder. It is recommended to use newly opened DMSO, as absorbed moisture can affect the solubility of the compound.[4]
- Dissolution: Close the tube tightly and vortex thoroughly for 1-2 minutes to dissolve the compound.
- Aid Dissolution (If Necessary): If the compound does not fully dissolve, gentle warming in a
 water bath or brief sonication can be used to aid dissolution.[4] Visually inspect the solution
 to ensure it is clear and free of particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile
 microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots protected
 from light at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage
 (up to 6 months).[4]



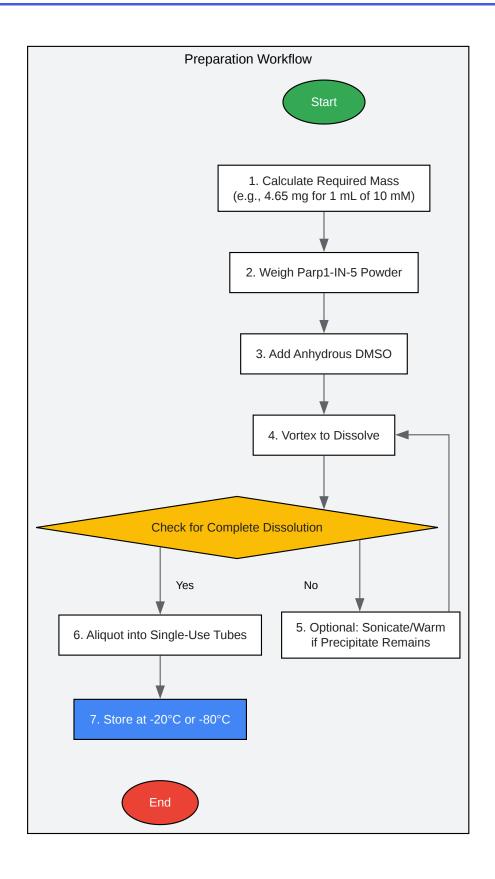
Important Considerations

- DMSO as an Inhibitor: Studies have shown that DMSO can act as a competitive inhibitor of PARP-1.[9] It is critical to maintain a low final concentration of DMSO (typically <0.5%) in your experimental assays to minimize off-target effects.
- Compound Stability: To ensure the integrity of the compound, always store it as
 recommended, protected from light and moisture.[4] Avoid repeated freeze-thaw cycles by
 preparing single-use aliquots.
- Verification: For GMP or GLP applications, the concentration and purity of the stock solution should be verified using appropriate analytical methods such as HPLC.

Visualized Workflow

The following diagram illustrates the key steps in the preparation of the **Parp1-IN-5** stock solution.





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Caption: Workflow for preparing **Parp1-IN-5** stock solution.



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